

Application Notes and Protocols for Quinpirole

Solution Stability and Proper Storage

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Compound of Interest

Compound Name: Quinpirole

Cat. No.: B10762857

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the stability and proper storage conditions for **quinpirole** solutions. Adherence to these guidelines is crucial for ensuring the integrity and activity of **quinpirole** in research and development settings.

Introduction to Quinpirole

Quinpirole is a selective and potent dopamine D2 and D3 receptor agonist widely used in neuroscience research to study the roles of these receptors in various physiological and pathological processes, including Parkinson's disease, schizophrenia, and addiction.[1] As a research tool, maintaining the stability and purity of **quinpirole** solutions is paramount to obtaining reliable and reproducible experimental results.

Recommended Storage Conditions for Quinpirole Solutions

Proper storage is essential to prevent the degradation of **quinpirole** solutions. The following table summarizes the recommended storage conditions based on manufacturer guidelines and available literature. It is crucial to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can accelerate degradation.[2] Solutions should be stored in tightly sealed containers to protect from moisture.[2]

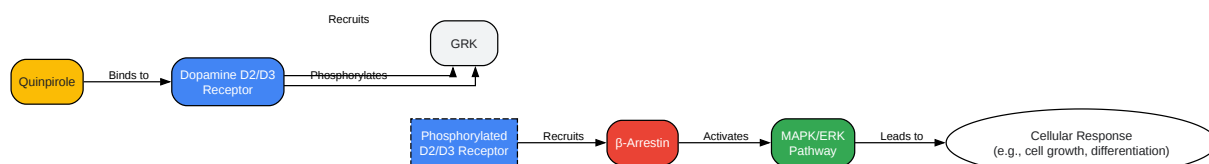
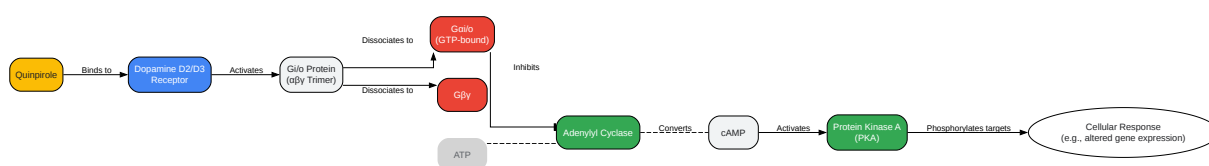
Solvent	Storage Temperature	Duration	Recommendations
Water	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Protect from moisture. For working solutions, filter and sterilize with a 0.22 µm filter before use.[2]
	-80°C	6 months	Aliquot to avoid freeze-thaw cycles. Protect from moisture. [2]
DMSO	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Protect from moisture.
	-80°C	6 months - 1 year	Aliquot to avoid freeze-thaw cycles. Protect from moisture.
PBS (pH 7.4)	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Protect from moisture.
	-80°C	6 months	Aliquot to avoid freeze-thaw cycles. Protect from moisture.

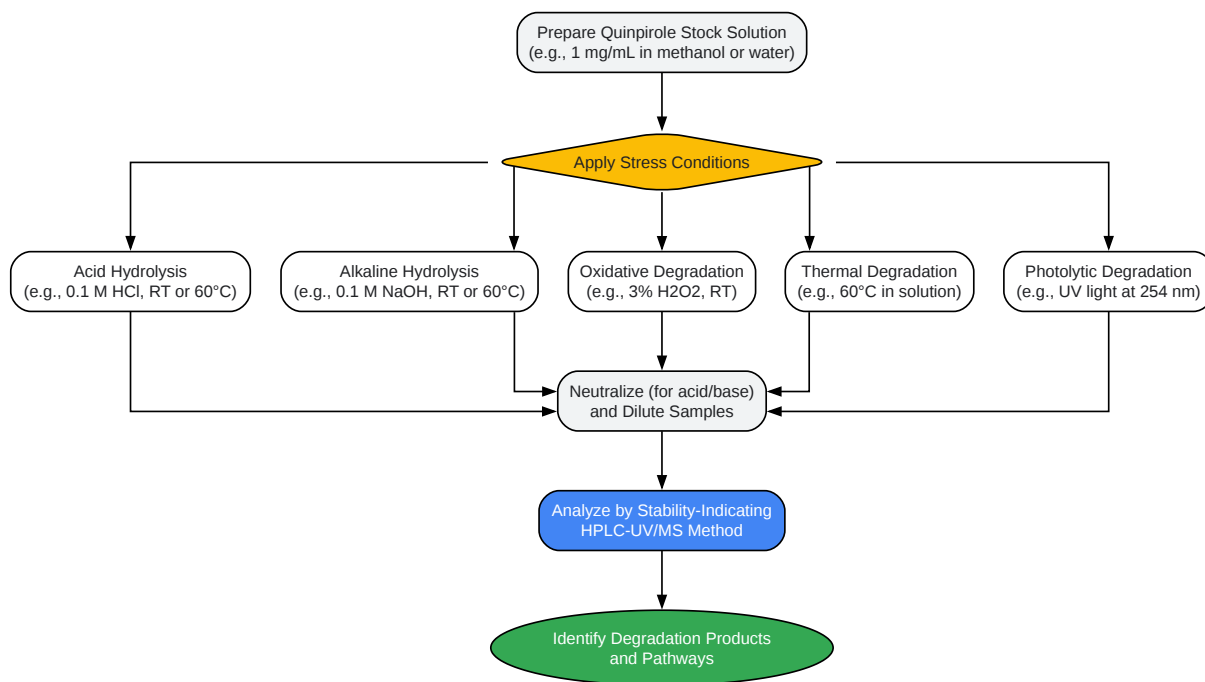
Quinpirole Signaling Pathways

Quinpirole exerts its effects by activating dopamine D2 and D3 receptors, which are G-protein coupled receptors (GPCRs). Activation of these receptors initiates two primary signaling cascades: a canonical G-protein dependent pathway and a non-canonical β -arrestin mediated pathway.

G-Protein Dependent Signaling

Upon agonist binding, the D2/D3 receptor undergoes a conformational change, leading to the activation of inhibitory G-proteins (Gi/o). This activation results in the dissociation of the G α i/o and G β γ subunits, which then modulate downstream effectors. The primary effect is the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels and subsequent reduction in Protein Kinase A (PKA) activity.





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References

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- 2. benchchem.com [benchchem.com]

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